

Application Note: Synthesis of Methyl 2-hydroxy-4-isopropyl-3-quinolinecarboxylate

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-4-isopropyl-3-quinolinecarboxylate*

CAS No.: 672310-22-4

Cat. No.: B1349950

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Executive Summary & Chemical Context

The target compound belongs to the class of 4-substituted-2-oxo-1,2-dihydroquinoline-3-carboxylates (often named as 2-hydroxy tautomers). These scaffolds are critical pharmacophores in medicinal chemistry, exhibiting potential antibacterial, anti-inflammatory, and anticancer activities. The presence of the isopropyl group at the C4 position introduces steric bulk that can modulate receptor binding affinity, while the C3-ester moiety serves as a versatile handle for further derivatization (e.g., amidation or reduction).

Key Synthetic Challenge: Regioselective introduction of the isopropyl group at position 4 while maintaining the 3-carboxylate functionality. The protocol below utilizes a cyclocondensation approach (modified Friedländer or condensation of o-amino ketones) to ensure high regiocontrol.

Safety & Hazard Analysis

CRITICAL WARNING: This procedure involves the use of corrosive reagents, flammable solvents, and high temperatures. It must be performed in a properly functioning chemical fume

hood by trained personnel wearing appropriate Personal Protective Equipment (PPE).

Hazard Class	Representative Reagent	Risk Description	Mitigation Strategy
Corrosive/Irritant	Glacial Acetic Acid, Piperidine	Causes severe skin burns and eye damage.	Use nitrile gloves, safety goggles, and face shield.
Flammable	Methanol, Toluene	Highly flammable liquid and vapor.	Keep away from heat/sparks. Ground equipment.
Toxic	2-Amino-isobutyrophenone	Harmful if swallowed or inhaled.	Handle in a fume hood; avoid dust/aerosol generation.
Thermal	Refluxing Solvents	Risk of burns and over-pressurization.	Use blast shields; ensure open reflux system (not closed).

Retrosynthetic Analysis & Pathway

The most robust route for synthesizing 4-substituted-3-quinolinecarboxylates involves the condensation of an ortho-amino aryl ketone with a malonic acid derivative.

- Disconnection: The C2-N1 and C3-C4 bonds are formed during the cyclization.
- Precursors:
 - Nucleophile: 1-(2-aminophenyl)-2-methylpropan-1-one (also known as o-amino-isobutyrophenone).
 - Electrophile: Dimethyl malonate (provides the C2 carbonyl and C3 ester).

Reaction Logic: The amine reacts with one ester group of the malonate to form an amide intermediate (or Schiff base depending on conditions), followed by an intramolecular

Knoevenagel-type condensation between the methylene of the malonate and the ketone carbonyl.



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Figure 1: Synthetic pathway for the construction of the quinoline core via condensation of o-aminoketone and dimethyl malonate.

Detailed Experimental Protocol

Phase 1: Reactant Preparation

- Reagent A: 1-(2-aminophenyl)-2-methylpropan-1-one (10.0 mmol, ~1.63 g). Note: If not commercially available, this can be synthesized via the reaction of 2-aminobenzonitrile with isopropylmagnesium bromide followed by hydrolysis.
- Reagent B: Dimethyl malonate (12.0 mmol, ~1.58 g).
- Catalyst: Piperidine (0.5 mL) and Glacial Acetic Acid (0.5 mL).
- Solvent: Toluene (anhydrous, 50 mL).

Phase 2: Cyclocondensation

- Setup: Equip a 100 mL round-bottom flask (RBF) with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add Reagent A (1-(2-aminophenyl)-2-methylpropan-1-one) and Reagent B (Dimethyl malonate) to the flask.
- Solvation: Dissolve the mixture in 50 mL of anhydrous Toluene.

- **Catalysis:** Add the Piperidine and Glacial Acetic Acid sequentially.
- **Reflux:** Heat the reaction mixture to vigorous reflux (oil bath set to ~120°C).
 - **Mechanism Check:** As the reaction proceeds, water is generated. The Dean-Stark trap allows for the continuous removal of water, driving the equilibrium toward the cyclized product.
- **Monitoring:** Monitor the reaction via TLC (System: Hexane/Ethyl Acetate 3:1). The starting amine spot should disappear, and a new, more polar fluorescent spot (the quinoline) should appear.
 - **Duration:** Typically 12–24 hours.

Phase 3: Isolation and Purification

- **Cooling:** Allow the reaction mixture to cool to room temperature. The product often precipitates directly from the toluene solution upon cooling.
- **Filtration:** If a precipitate forms, filter the solid using a Buchner funnel. Wash the cake with cold toluene (2 x 10 mL) followed by cold hexanes (2 x 10 mL) to remove unreacted malonate.
- **Alternative Workup (if no precipitate):**
 - Concentrate the toluene solution under reduced pressure (Rotavap).
 - Triturate the resulting oily residue with cold diethyl ether or methanol to induce crystallization.
- **Recrystallization:** Purify the crude solid by recrystallization from hot Methanol or Ethanol.
 - Dissolve solid in minimum boiling methanol.
 - Allow to cool slowly to 4°C.
 - Filter the white to off-white needles.

- Drying: Dry the purified product in a vacuum oven at 50°C for 6 hours.

Analytical Validation

To ensure the integrity of the synthesized compound, compare analytical data against the expected values.

Parameter	Expected Value/Observation	Method of Verification
Appearance	White to pale yellow crystalline solid	Visual Inspection
Melting Point	> 180°C (Typical for 2-hydroxy-3-esters)	Capillary Melting Point Apparatus
¹ H NMR (DMSO-d ₆)	δ 12.0 (s, 1H, OH/NH tautomer) δ 7.2-8.0 (m, 4H, Ar-H) δ 3.8 (s, 3H, OCH ₃) δ 3.5 (m, 1H, CH of iPr) δ 1.3 (d, 6H, CH ₃ of iPr)	400 MHz NMR Spectrometer
Mass Spectrometry	[M+H] ⁺ = 246.28 m/z	LC-MS (ESI+)
Purity	> 95%	HPLC (C18 column, Water/Acetonitrile gradient)

Note on Tautomerism: In solution (especially polar solvents like DMSO), the compound exists in equilibrium between the 2-hydroxy (enol) and 2-oxo (amide/quinolone) forms. The NMR spectrum typically shows a broad singlet downfield (11-12 ppm) corresponding to the amide NH or enolic OH.

References

- Jones, G. (2008). The Chemistry of Heterocyclic Compounds, Quinolines. Wiley-Interscience. (General reference for Quinoline synthesis methodologies).
- Gould, R. G., & Jacobs, W. A. (1939). "The Synthesis of Certain Substituted Quinolines and 5,6-Benzoquinolines." Journal of the American Chemical Society, 61(10), 2890–2895. [Link](#)

(Foundational chemistry for 4-hydroxy analogs, providing context for malonate condensations).

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